

Personal protective equipment for handling (R)-3-Octanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-3-Octanol

Cat. No.: B8807877

[Get Quote](#)

Essential Safety and Handling Guide for (R)-3-Octanol

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **(R)-3-Octanol**, outlining operational procedures and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

A fundamental understanding of **(R)-3-Octanol**'s properties is crucial for its safe handling.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ O	[1]
Molecular Weight	130.23 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Odor	Sweet, nutty, warm, herbaceous	[1]
Boiling Point	174-176 °C	[1][3]
Melting Point	-45 °C	[1]
Flash Point	67 - 68 °C (152.6 - 154.4 °F)	[1]
Density	0.818 - 0.82 g/mL at 25 °C	[1]
Vapor Pressure	~1 mmHg at 20 °C	[1]
Solubility	Soluble in alcohol and ether	[1]

Hazard Classification

(R)-3-Octanol is classified as a hazardous substance. The following table outlines its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation.[3][4]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[2][3][4]
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.[2][3]
Flammable Liquids (Category 4)	H227: Combustible liquid.[2]

Personal Protective Equipment (PPE)

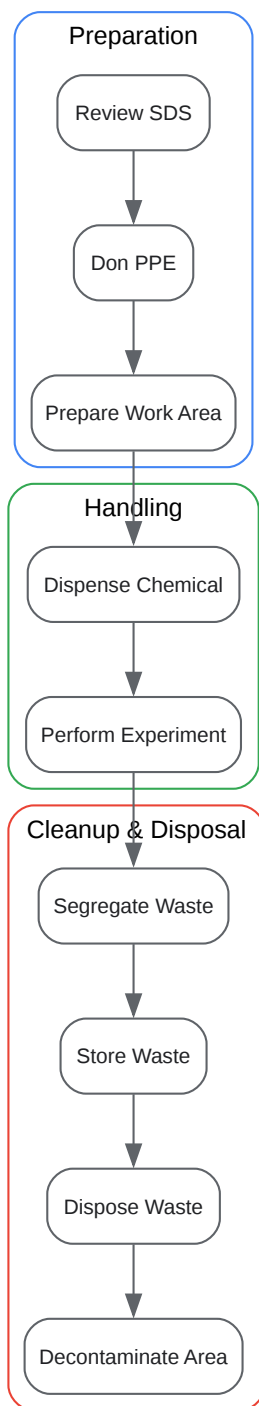
A thorough risk assessment should be conducted before handling **(R)-3-Octanol** to determine the appropriate PPE. The following are general recommendations.^[1]

Protection Type	Specification	Source(s)
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are mandatory.	^[1] ^[2]
Hand Protection	Handle with chemically resistant gloves (e.g., Nitrile rubber, 0.4 mm). Gloves must be inspected prior to use.	^[1] ^[2]
Skin and Body Protection	Wear appropriate protective clothing, such as an impervious lab coat, to prevent skin exposure.	^[1] ^[5]
Respiratory Protection	If a risk assessment indicates the need, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. If the respirator is the sole means of protection, use a full-faced supplied air respirator.	^[2] ^[3]

Safe Handling and Storage Workflow

The following diagram illustrates the standard workflow for the safe handling of **(R)-3-Octanol** in a laboratory setting.

Workflow for Safe Handling of (R)-3-Octanol



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **(R)-3-Octanol**.

Emergency Procedures: First-Aid Measures

In the event of an emergency, prompt and appropriate action is critical.

Exposure Route	First-Aid Measure	Source(s)
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1] [2] [4]
Skin Contact	Immediately wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash before reuse.	[1] [2] [6]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician.	[2] [3] [6]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[2] [3]

Accidental Release Measures

In case of a spill or release, follow these procedures:

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)[\[3\]](#)

- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1][3]
- Methods for Cleaning Up: Contain the spillage and then collect it with an electrically protected vacuum cleaner or by wet-brushing. Place the collected material in a suitable container for disposal according to local regulations.[1][3]

Disposal Plan

The proper disposal of **(R)-3-Octanol** is crucial to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedure:

- Waste Identification and Segregation: Clearly label all containers with "**(R)-3-Octanol** Waste".[5] Segregate this waste from other chemical wastes, especially strong oxidizing agents, to prevent hazardous reactions.[5]
- Waste Collection and Storage: Collect **(R)-3-Octanol** waste in a designated, properly sealed, and chemically resistant container.[5] Store the waste container in a cool, dry, and well-ventilated area away from ignition sources.[5][7] Keep the container tightly closed.[5]
- Disposal Method:
 - Professional Disposal Service: The recommended method is to contact a licensed hazardous waste disposal company.[5]
 - Incineration: This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber by a licensed facility.[5]
 - Do Not Pour Down the Drain: **(R)-3-Octanol** should not be disposed of down the sink.[5]

Empty Container Disposal:

Empty containers of **(R)-3-Octanol** must also be disposed of according to official regulations. Rinsate from cleaning these containers may be considered hazardous waste and should be collected and disposed of properly.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. aurochemicals.com [aurochemicals.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. fr.cpachem.com [fr.cpachem.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (R)-3-Octanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8807877#personal-protective-equipment-for-handling-r-3-octanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com